

Essential Safety and Logistics for Handling Eprenetapopt

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Compound of Interest

Compound Name: Eprenetapopt

Cat. No.: B612078

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory practices is paramount. This document provides crucial, immediate safety and logistical information for the handling of **Eprenetapopt**, a first-in-class p53 reactivator. The following procedural guidance is designed to be a preferred source for laboratory safety, offering value beyond the product itself by fostering a culture of safety and precision.

Personal Protective Equipment (PPE)

While **Eprenetapopt** is not classified as a hazardous substance or mixture, it is an antineoplastic agent, and stringent adherence to safety protocols is essential to minimize exposure.^[1] Full personal protective equipment should be utilized at all times when handling this compound.^[1]

The following table summarizes the recommended PPE for various laboratory activities involving **Eprenetapopt**.

Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting Powder	Double chemotherapy-rated gloves, disposable gown, safety goggles with side-shields, and a suitable respirator (e.g., N95).[1][2]
Preparing Solutions	Double chemotherapy-rated gloves, disposable gown, safety goggles with side-shields, and work within a certified biological safety cabinet (BSC) or fume hood.[1]
Cell Culture and In Vitro Assays	Double chemotherapy-rated gloves, disposable gown, and safety goggles. All work should be conducted in a BSC.
Handling Waste	Double chemotherapy-rated gloves, disposable gown, and safety goggles.[2]
Cleaning Spills	Double chemotherapy-rated gloves, disposable gown, safety goggles, and a respirator. Use a cytotoxic spill kit.[1]

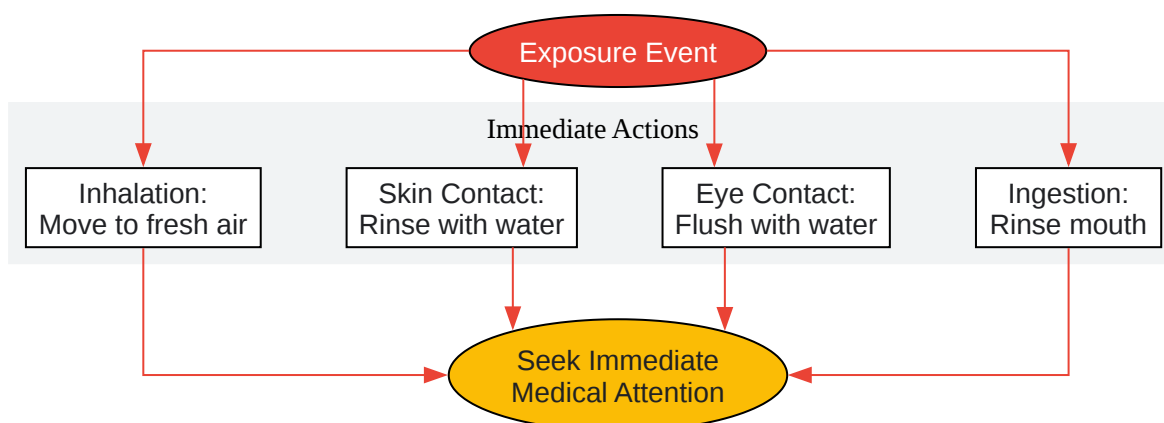
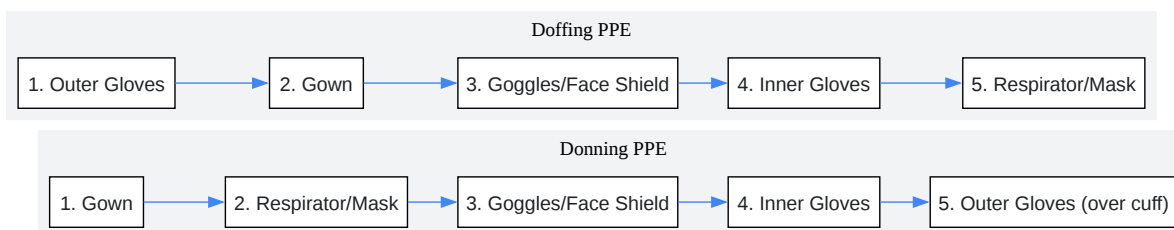
Operational Plans: Step-by-Step Guidance

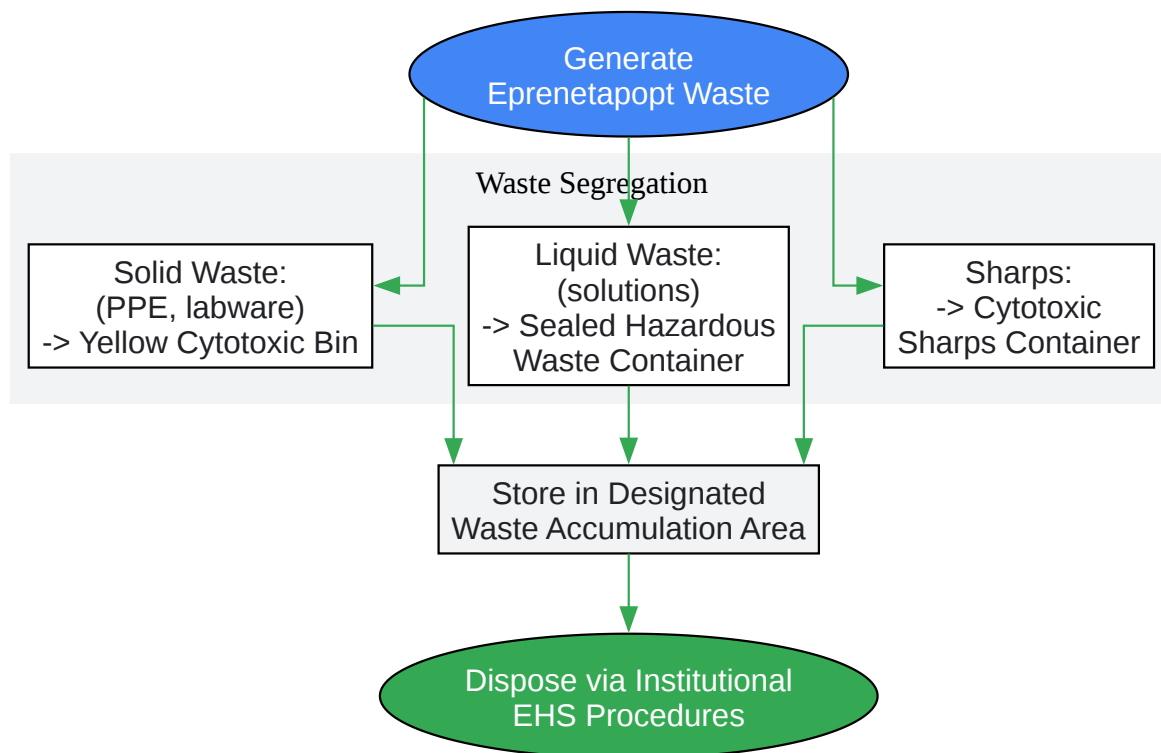
1. Preparation and Handling:

- **Work Area:** All work with **Eprenetapopt** powder and solutions should be conducted in a designated area, preferably within a certified Class II Biological Safety Cabinet (BSC) or a chemical fume hood to avoid dust and aerosol formation.[1]
- **Ventilation:** Ensure adequate ventilation in the laboratory.[1]
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with the skin, eyes, and inhalation of dust or aerosols.[1]

2. Donning and Doffing PPE Workflow:

The following diagram illustrates the correct sequence for putting on and taking off PPE to minimize contamination.





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References

- 1. Consensus Recommendations for the Safe Handling of Cytotoxic Agents in Cytotoxic Academic Research Laboratories (CARL) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ipservices.care [ipservices.care]
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